

Lithol Rubine BK: Application Notes and Protocols for Material Science Research

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Compound of Interest

Compound Name: *Lithol Rubine BK*

Cat. No.: *B12516396*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lithol Rubine BK, also known as Pigment Red 57:1, is a synthetic azo dye widely recognized for its vibrant red hue.^[1] While traditionally utilized as a colorant in a variety of materials such as printing inks, paints, plastics, and textiles, its potential applications in material science research are an area of growing interest.^{[1][2][3][4]} This document provides an overview of its applications, quantitative data, and detailed experimental protocols for its use in a research setting. **Lithol Rubine BK** is typically supplied as a calcium salt of 3-hydroxy-4-(4-methyl-2-sulfonatophenylazo)-2-naphthalenecarboxylic acid.^{[2][5]}

Physicochemical Properties and Specifications

A summary of the key quantitative data for **Lithol Rubine BK** is presented in the table below. This information is crucial for its incorporation and characterization in various material science applications.

Property	Value	References
Chemical Formula	$C_{18}H_{12}CaN_2O_6S$	[5]
Molar Mass	424.44 g/mol	[5]
Appearance	Red powder	[2][5]
Absorption Maximum (in DMF)	~442 nm	[2][5]
Solubility	Slightly soluble in hot water; Insoluble in cold water and ethanol	[2][5]
Redox Potential	-0.4 V	[1]

Applications in Material Science

While primarily used as a pigment, **Lithol Rubine BK**'s properties make it a candidate for research in functional materials.

- **Functional Colorant in Polymers and Coatings:** Its high tinting strength, good lightfastness, and thermal stability make it a model compound for studying pigment-polymer interactions, dispersion characteristics, and the effect of fillers on the optical and mechanical properties of composites.[1][3]
- **Synthesis of Novel Pigments:** **Lithol Rubine BK** can serve as a precursor for the synthesis of new organometallic pigments with potentially enhanced properties for specialized applications.[6][7]
- **Chelating Agent:** There is potential for its use as a chelating agent, for example, in the spectrophotometric determination of metal ions like mercury (II) in water samples.[8][9]

Experimental Protocols

The following are detailed protocols for key experiments involving **Lithol Rubine BK** in a material science context.

Protocol 1: Synthesis of a Novel Lithol Rubine BK-Derived Pigment

This protocol is adapted from the synthesis of metal complexes of **Lithol Rubine BK** for the ink industry.[6][7]

Objective: To synthesize a novel pigment by reacting **Lithol Rubine BK** with a metal salt.

Materials:

- **Lithol Rubine BK**
- Manganese (II) chloride (or other metal salts like Co(II), Ni(II), Zn(II))
- Ethanol
- Deionized water
- Filter paper
- Beakers, magnetic stirrer, heating mantle

Procedure:

- Dissolve a specific molar equivalent of **Lithol Rubine BK** in ethanol with stirring.
- In a separate beaker, dissolve a corresponding molar equivalent of the metal salt (e.g., MnCl_2) in ethanol.
- Slowly add the metal salt solution to the **Lithol Rubine BK** solution while stirring continuously.
- Heat the resulting mixture at a controlled temperature (e.g., 60-80 °C) for a specified duration (e.g., 1-2 hours) to facilitate the reaction.
- Allow the mixture to cool to room temperature.
- Collect the precipitated novel pigment by vacuum filtration.

- Wash the collected pigment with ethanol and then deionized water to remove any unreacted starting materials.
- Dry the final product in an oven at a suitable temperature (e.g., 50-60 °C) until a constant weight is achieved.

Characterization:

- UV-Vis Spectroscopy: To determine the absorption spectrum of the new pigment.
- Fourier Transform Infrared (FTIR) Spectroscopy: To identify changes in functional groups and confirm complex formation.
- Elemental Analysis: To determine the elemental composition of the synthesized pigment.

Protocol 2: Incorporation of Lithol Rubine BK into a Polymer Matrix (e.g., Polystyrene)

This protocol describes a general method for dispersing **Lithol Rubine BK** in a polymer matrix to study its effect on the material's properties.

Objective: To prepare a polymer composite containing **Lithol Rubine BK** and characterize its properties.

Materials:

- **Lithol Rubine BK** powder
- Polystyrene (PS) pellets
- Toluene (or other suitable solvent)
- Petri dishes
- Magnetic stirrer, hot plate
- Ultrasonicator

Procedure:

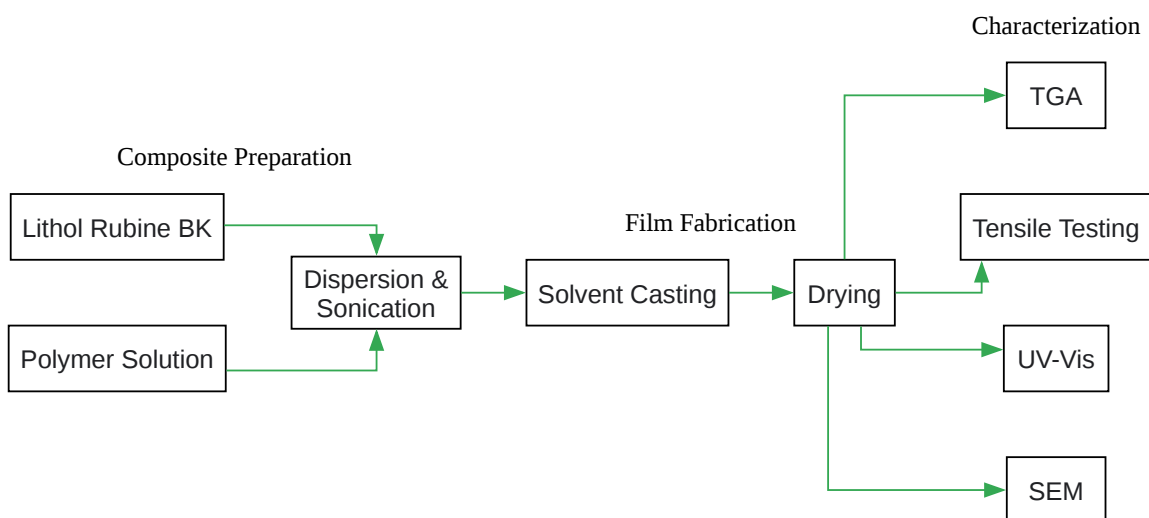
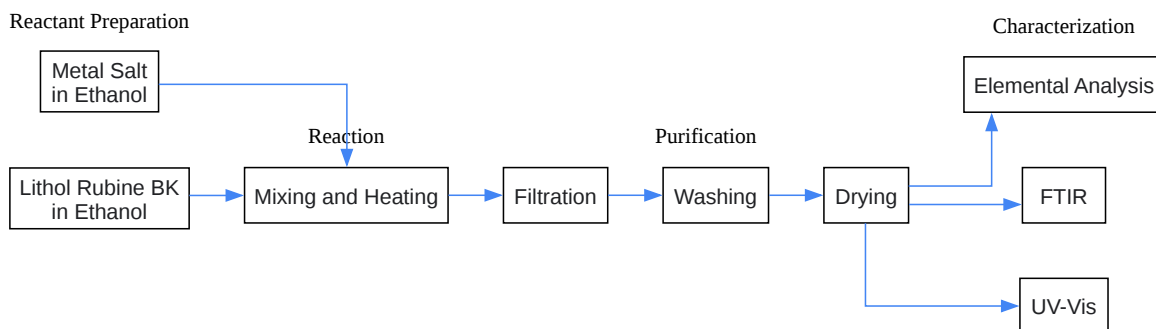
- Prepare a solution of polystyrene in toluene by dissolving a known weight of PS pellets in the solvent with stirring. The concentration will depend on the desired film thickness.
- Disperse a specific weight percentage of **Lithol Rubine BK** into the PS solution.
- To ensure uniform dispersion, sonicate the mixture for a specified time (e.g., 30-60 minutes).
- Pour the resulting dispersion into petri dishes.
- Allow the solvent to evaporate slowly in a fume hood at room temperature. For faster drying, a vacuum oven at a temperature below the boiling point of the solvent can be used.
- Once the solvent has completely evaporated, peel the resulting colored polymer film from the petri dish.

Characterization:

- Scanning Electron Microscopy (SEM): To analyze the morphology and dispersion of the pigment particles within the polymer matrix.
- UV-Vis Spectroscopy: To study the optical properties of the composite film.
- Tensile Testing: To evaluate the effect of the pigment on the mechanical properties (e.g., tensile strength, Young's modulus) of the polymer.
- Thermogravimetric Analysis (TGA): To assess the thermal stability of the composite.

Visualizations

The following diagrams illustrate the experimental workflows described.



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References

- 1. LITHOL RUBINE BK - Ataman Kimya [atamanchemicals.com]
- 2. LITHOL RUBINE BK - Ataman Kimya [atamanchemicals.com]
- 3. specialchem.com [specialchem.com]
- 4. Synthesis and Characterization of Nanomaterials | springerprofessional.de [springerprofessional.de]
- 5. Lithol Rubine BK - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis, spectroscopic and physico-chemical studies of novel pigments derived from Lithol Rubine | Semantic Scholar [semanticscholar.org]
- 8. Investigation on Film Quality and Photophysical Properties of Narrow Bandgap Molecular Semiconductor Thin Film and Its Solar Cell Application [mdpi.com]
- 9. Carbon Based Polymeric Nanocomposites for Dye Adsorption: Synthesis, Characterization, and Application - PMC [pmc.ncbi.nlm.nih.gov]
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